

A Guide to Inter-Laboratory Comparison of Fenhexamid Residue Analysis

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Compound of Interest

Compound Name: *Fenhexamid-1-pentanoic acid*

Cat. No.: *B2821420*

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This guide provides a comprehensive overview of inter-laboratory comparisons for the analysis of Fenhexamid residues in food matrices. It is intended for researchers, scientists, and professionals in drug development and food safety who are involved in the quantitative analysis of this fungicide. The document outlines common analytical methods, presents data from a proficiency test, and offers a standardized workflow for conducting such comparisons.

Introduction to Fenhexamid and Residue Analysis

Fenhexamid is a protectant fungicide used to control grey mold and brown rot on a variety of fruits and vegetables.^[1] Its mode of action involves the inhibition of spore germ tube development and hyphal growth.^[1] Due to its widespread use, regulatory bodies worldwide have established maximum residue limits (MRLs) for Fenhexamid in different food commodities. Accurate and reliable analytical methods are crucial for monitoring compliance with these MRLs and ensuring consumer safety.

Inter-laboratory comparisons, or proficiency tests (PTs), are essential for evaluating and improving the performance of laboratories conducting these analyses. These tests help to identify potential analytical errors, harmonize methodologies, and ensure the comparability of results across different laboratories.

Data Presentation: Insights from a Proficiency Test

An effective way to assess the state of Fenhexamid residue analysis is to examine the results of a proficiency test. The International Measurement Evaluation Programme 37 (IMEP-37) organized a proficiency test for the determination of 20 pesticides, including Fenhexamid, in a grape sample.^{[2][3][4]} A total of 81 laboratories from European Union member states and other countries participated.^{[2][3][4]}

The performance of the participating laboratories was evaluated using z-scores, which measure the deviation of a laboratory's result from the assigned reference value. A z-score between -2 and 2 is generally considered satisfactory.^[5]

Table 1: Summary of Fenhexamid Proficiency Test Results (IMEP-37)^{[2][3][4]}

Parameter	Value
Analyte	Fenhexamid
Matrix	Grapes
Assigned Value (Xref)	0.440 mg/kg
Standard Uncertainty of Assigned Value (Uref)	0.022 mg/kg
Standard Deviation for Proficiency Assessment (σ_p)	0.110 mg/kg (25% of Assigned Value)
Number of Participating Laboratories	81
Percentage of Satisfactory Z-scores ($ z \leq 2$)	91%
Percentage of Questionable Z-scores ($2 < z < 3$)	4%
Percentage of Unsatisfactory Z-scores ($ z \geq 3$)	5%

The results of the IMEP-37 proficiency test indicate that a high percentage of participating laboratories were able to accurately quantify Fenhexamid residues in grapes. However, the presence of questionable and unsatisfactory results highlights the importance of continuous quality control and participation in such inter-laboratory comparisons.

Experimental Protocols

The following sections detail a widely accepted methodology for the analysis of Fenhexamid residues in food matrices, based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

Sample Preparation: QuEChERS Method

The QuEChERS method is a streamlined approach for extracting pesticide residues from a variety of food matrices.

Materials:

- Homogenized sample (e.g., grapes)
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Sodium citrate tribasic dihydrate
- Disodium citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- Centrifuge tubes (50 mL and 15 mL)
- Centrifuge

Procedure:

- Extraction:
 1. Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 2. Add 10 mL of acetonitrile.

3. Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate tribasic dihydrate, and 0.5 g disodium citrate sesquihydrate).
 4. Shake vigorously for 1 minute.
 5. Centrifuge at ≥ 3000 g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 1. Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 15 mL centrifuge tube containing PSA sorbent (e.g., 50 mg) and anhydrous MgSO_4 (e.g., 150 mg).
 2. Vortex for 30 seconds.
 3. Centrifuge at a high speed for 2 minutes.
 4. The resulting supernatant is the final extract for LC-MS/MS analysis.

Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is a highly sensitive and selective technique for the quantification of pesticide residues.

Instrumentation:

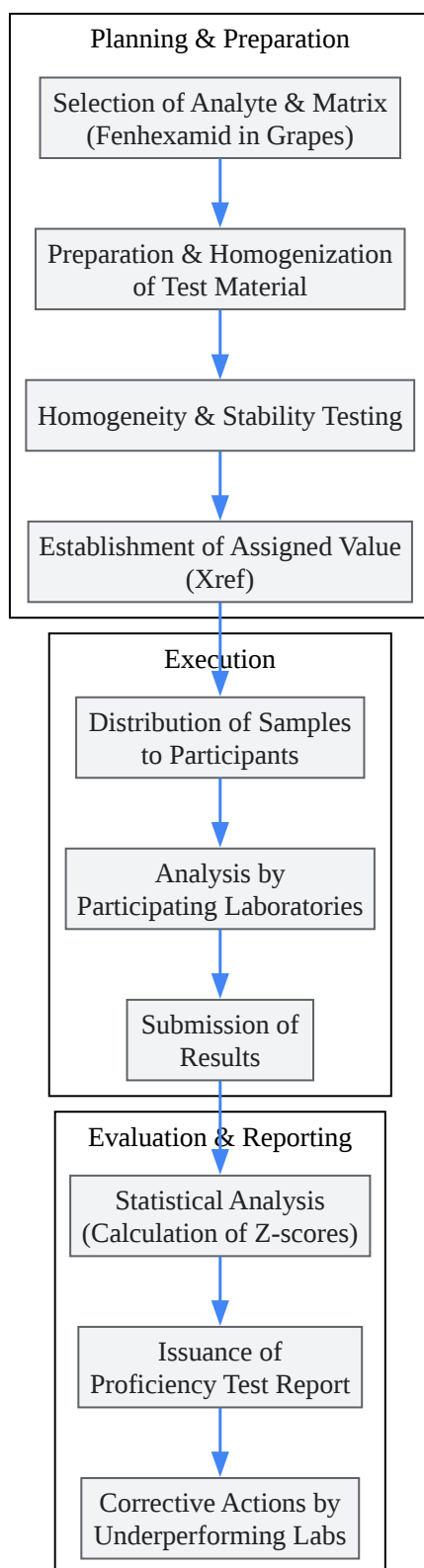
- Liquid Chromatograph (LC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Table 2: Example LC-MS/MS Parameters for Fenhexamid Analysis

Parameter	Setting
LC Conditions	
Column	C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid
Gradient	A suitable gradient from high aqueous to high organic content
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 μ L
MS/MS Conditions	
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	302.1
Product Ions (m/z)	97.1, 133.1 (example transitions, may vary by instrument)
Collision Energy	Optimized for the specific instrument and transitions

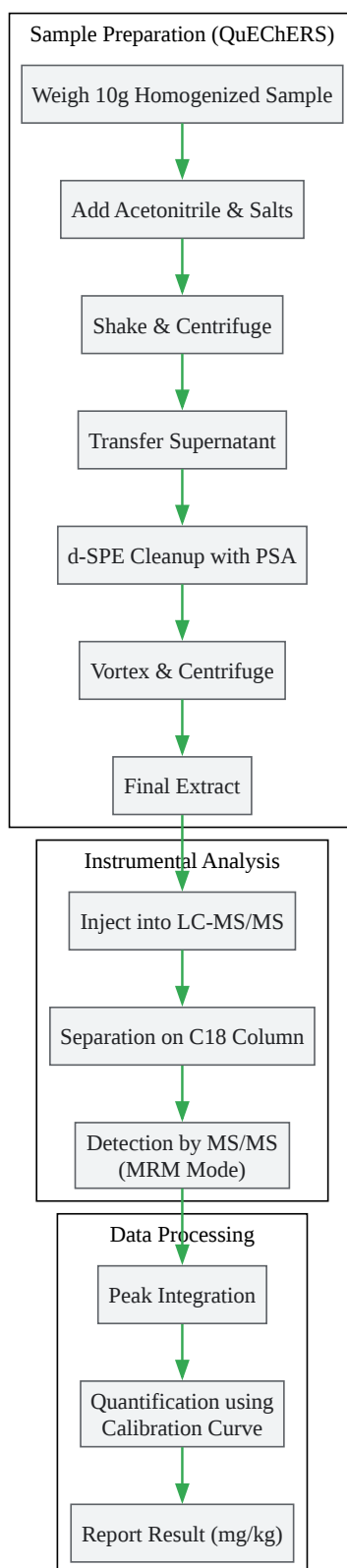
Mandatory Visualization

The following diagrams illustrate the workflow of an inter-laboratory comparison and the experimental procedure for Fenhexamid residue analysis.



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Workflow for an Inter-laboratory Comparison of Fenhexamid Residue Analysis.



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Experimental Workflow for Fenhexamid Residue Analysis.

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